

What is Tyramide Signal Amplification (TSA)?

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Compound Focus: Biotin-SS-Tyramide

CAS No.: 678975-20-7

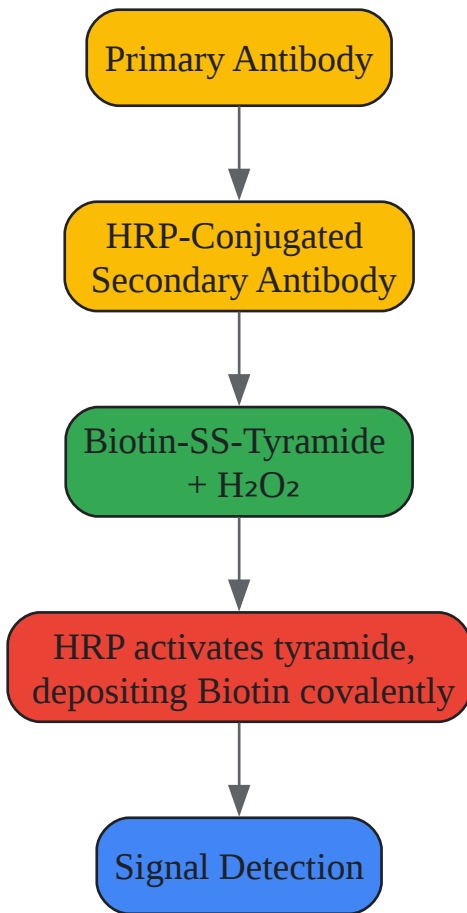
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TSA, also known as Catalyzed Reporter Deposition (CARD), is an enzyme-mediated method that can boost detection signals **up to 100-fold** compared to conventional immunohistochemistry (IHC) or immunocytochemistry (ICC) methods [1] [2].

The process relies on the enzyme **Horseradish Peroxidase (HRP)**. HRP is first targeted to the molecule of interest, typically using an antibody conjugated to HRP [2]. In the presence of a small amount of hydrogen peroxide (H_2O_2), HRP activates the tyramide molecule, converting it into a highly reactive radical [3]. This activated tyramide then covalently binds to tyrosine residues on proteins near the site of the HRP enzyme, resulting in the dense deposition of label directly at the target site [1] [2].

The following diagram illustrates the core workflow of this signal amplification process:



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Key Experimental Protocols

While exact protocols vary by application, the general workflow for using **Biotin-SS-Tyramide** in IHC is as follows. **Optimization is critical** for success [4].

Core TSA Protocol for IHC [4]:

- **Tissue Preparation and Antigen Retrieval:** Dewax and rehydrate FFPE tissue sections. Perform Heat-Induced Epitope Retrieval (HIER) using a buffer like citrate (pH 6.0) or EDTA (pH 9.0).
- **Quenching and Blocking:** Quench endogenous peroxidase activity by incubating with 3% hydrogen peroxide for 60 minutes. Block the tissue with an appropriate buffer (e.g., 10% goat serum).
- **Antibody Incubation:** Incubate with a primary antibody against your target. After washing, incubate with an HRP-conjugated secondary antibody. *Note: The secondary antibody must be conjugated to HRP.*
- **Tyramide Signal Amplification:**

- Prepare the tyramide working solution fresh by diluting the **Biotin-SS-Tyramide** stock in a reaction buffer containing a low concentration of H₂O₂.
- Apply the working solution to the tissue and incubate for a carefully optimized time (e.g., 2-10 minutes). *This incubation time is a key variable that must be optimized to balance signal and background.*
- **Signal Detection:** Since the deposited label is biotin, detect it using streptavidin conjugated to a reporter molecule. This could be:
 - Fluorescently-labeled streptavidin for immediate imaging.
 - Streptavidin conjugated to HRP, which can then be used with a chromogenic substrate (e.g., DAB) to produce a visible precipitate.
- **Optional: Cleavage for Multiplexing:** A major advantage of the disulfide bond is the ability to cleave the biotin tag. You can strip the biotin signal by applying a reducing agent, which breaks the S-S bond. This allows you to perform another round of TSA with a different antibody and tyramide conjugate on the same tissue section for multiplexed experiments [4].

Critical Optimization Steps [4]:

- **Primary Antibody Titration:** Test a wide range of dilutions (e.g., from 1:100 to 1:10,000) to find the optimal concentration.
- **Tyramide Incubation Time:** Perform a time-course experiment (e.g., 0, 2, 5, 7, and 10 minutes) to determine the ideal duration that gives a strong specific signal with minimal background.
- **Controls:** Always include a "no primary antibody" control and a "no primary/no secondary" control to identify non-specific staining.

Performance and Comparison Data

The table below summarizes the performance characteristics and typical usage of **Biotin-SS-Tyramide** and related reagents:

Characteristic	Biotin-SS-Tyramide / TSA	Alternative (Styramide)
Signal Amplification	Up to 100-fold [1]	10-50 times higher than TSA [5]
Key Feature	Contains cleavable disulfide bond [6]	Higher reactivity than tyramide [5]
Primary Antibody Consumption	Reduced use compared to standard methods [1]	Significantly less consumption [5]

Characteristic	Biotin-SS-Tyramide / TSA	Alternative (Styramide)
Primary Application	Detecting low-abundance targets in ICC, IHC, FISH [1]	Detecting extremely low-abundance targets [5]

Biotin-SS-Tyramide is available from various suppliers as a standalone reagent or as a component in complete kits. The table below lists some commercial examples for your reference:

Product Type	Example Supplier / Brand	Notes
Standalone Tyramide	Biotium [1]	Sold as "Biotin-XX Tyramide" (Catalog no. 92176), 0.5 mg size.
TSA Kits (Includes Biotin Tyramide)	Biotium [1]	Kits include tyramide, HRP conjugate, and buffers (e.g., Catalog no. 33018-33020).
Biotin-PEG(4)-SS-Tyramide	Peptide Solutions LLC [7]	Molecular weight 774.02 g/mol, sold in 50 mg size.

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References

1. Amplification - Biotium Tyramide Signal [biotium.com]
2. TSA and Other Peroxidase-Based Signal Amplification... [thermofisher.com]
3. Amplification (TSA) Methodology Tyramide Signal [news-medical.net]
4. Multiplexed SuperBoost Tissue Staining with Alexa Fluor Tyramides [thermofisher.com]
5. Styramide *Superior Replacement for Biotin * Biotin Tyramide [aatbio.com]

6. CAS No. 678975-20-7 | Chemsrsc [chemsrc.com]

7. PEPTIDE SOLUTIONS LLC Biotin -PEG(4)- SS - Tyramide [fishersci.com]

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